

shelf life and storage conditions for ethyl red powder

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Compound of Interest

Compound Name: Ethyl red

Cat. No.: B1210116

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Ethyl Red Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the shelf life, storage, and troubleshooting of **ethyl red** powder for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended shelf life of **ethyl red** powder?

A1: The shelf life of **ethyl red** powder is not explicitly defined by a fixed period and is often batch-dependent.^[1] For optimal performance, it is recommended to use the powder within the manufacturer's recommended use-by date. However, when stored correctly, powdered dyes can remain viable for several years, though a gradual loss of vibrancy may occur over time. For aged powders, it is advisable to perform a quality control check to ensure its efficacy.

Q2: What are the ideal storage conditions for **ethyl red** powder?

A2: **Ethyl red** powder should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[2][3][4][5]} Exposure to moisture and high temperatures should be avoided as they can degrade the product. Specific temperature recommendations vary slightly among suppliers, but a general guideline is to store it at room temperature (15–25 °C). One supplier suggests storage at -20°C for biotechnology-grade powder.^[1]

Q3: What is the solubility of **ethyl red** powder?

A3: **Ethyl red** powder is almost insoluble in water. It is slightly soluble in ethanol and soluble in benzene.

Q4: What is the pH range and color change of **ethyl red**?

A4: **Ethyl red** exhibits a color change from red at pH 4.5 to yellow at pH 6.5.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Powder does not dissolve completely in ethanol.	1. Insufficient solvent. 2. Low-quality ethanol. 3. Contamination of the powder.	1. Increase the volume of ethanol or gently warm the solution. 2. Use high-purity, absolute ethanol. 3. Use a fresh container of ethyl red powder.
Indicator solution is cloudy or has precipitates after adding water.	Incomplete dissolution in ethanol before adding water.	Ensure the ethyl red powder is fully dissolved in ethanol before adding any water.
No distinct color change is observed during titration.	1. The pH of the solution is outside the indicator's transition range (pH 4.5-6.5). 2. The indicator solution has degraded. 3. Incorrect concentration of the indicator solution.	1. Ensure the expected endpoint of your titration falls within the pH 4.5-6.5 range. If not, select a different indicator. 2. Prepare a fresh indicator solution. 3. Prepare the indicator solution according to the recommended protocol.
The color change is gradual or unclear.	The experimental conditions are close to the pKa of the indicator, leading to a gradual transition.	Consider using a pH meter for more precise endpoint determination or select an indicator with a narrower transition range if available for your specific application.
Unexpected color appears.	Contamination of the ethyl red powder or the solution.	Use fresh, high-purity reagents and clean glassware.

Experimental Protocols

Preparation of Ethyl Red Indicator Solution (0.1% in Ethanol)

Materials:

- **Ethyl Red** powder
- 95% Ethanol
- Volumetric flask (100 mL)
- Weighing balance
- Spatula and weighing paper

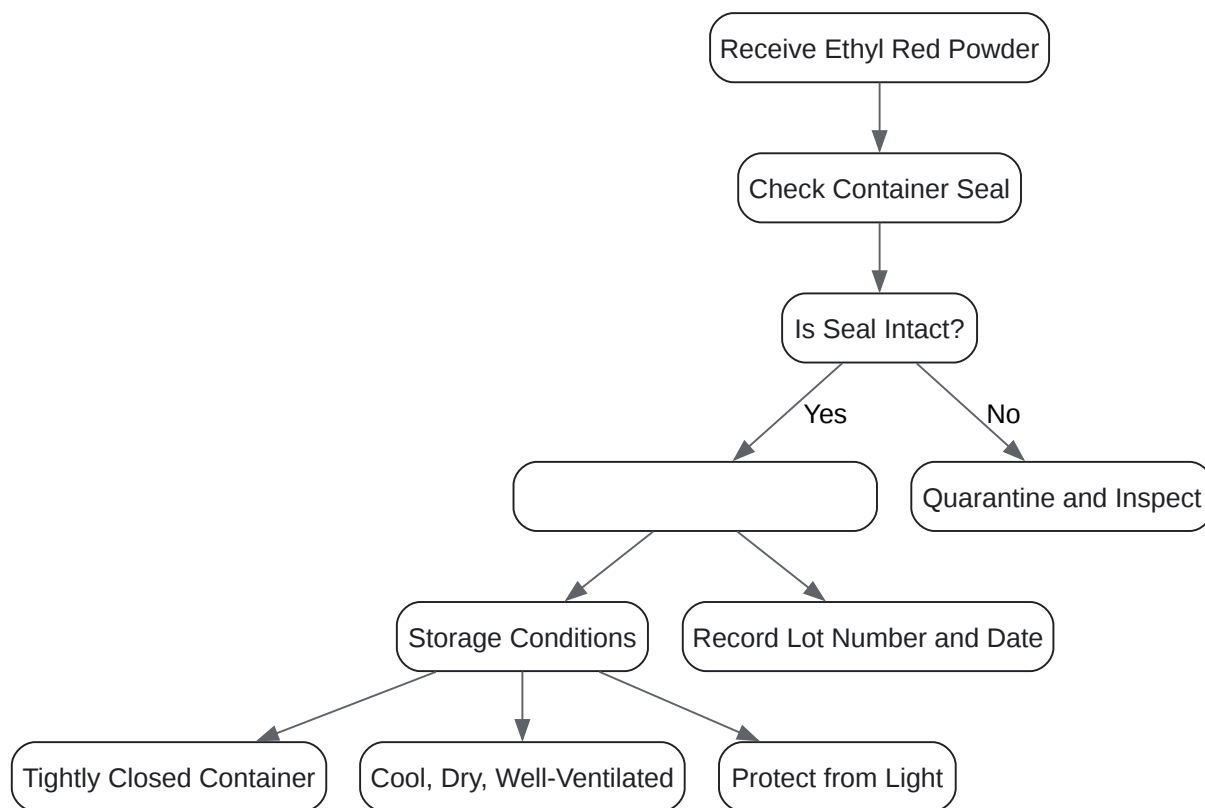
Procedure:

- Weigh out 0.1 g of **ethyl red** powder using a weighing balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of 95% ethanol to the flask.
- Swirl the flask gently to dissolve the powder completely. A magnetic stirrer can be used for efficient mixing.
- Once the powder is fully dissolved, add 95% ethanol to the flask up to the 100 mL mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Store the prepared solution in a tightly sealed, light-protected container.

Quantitative Data Summary

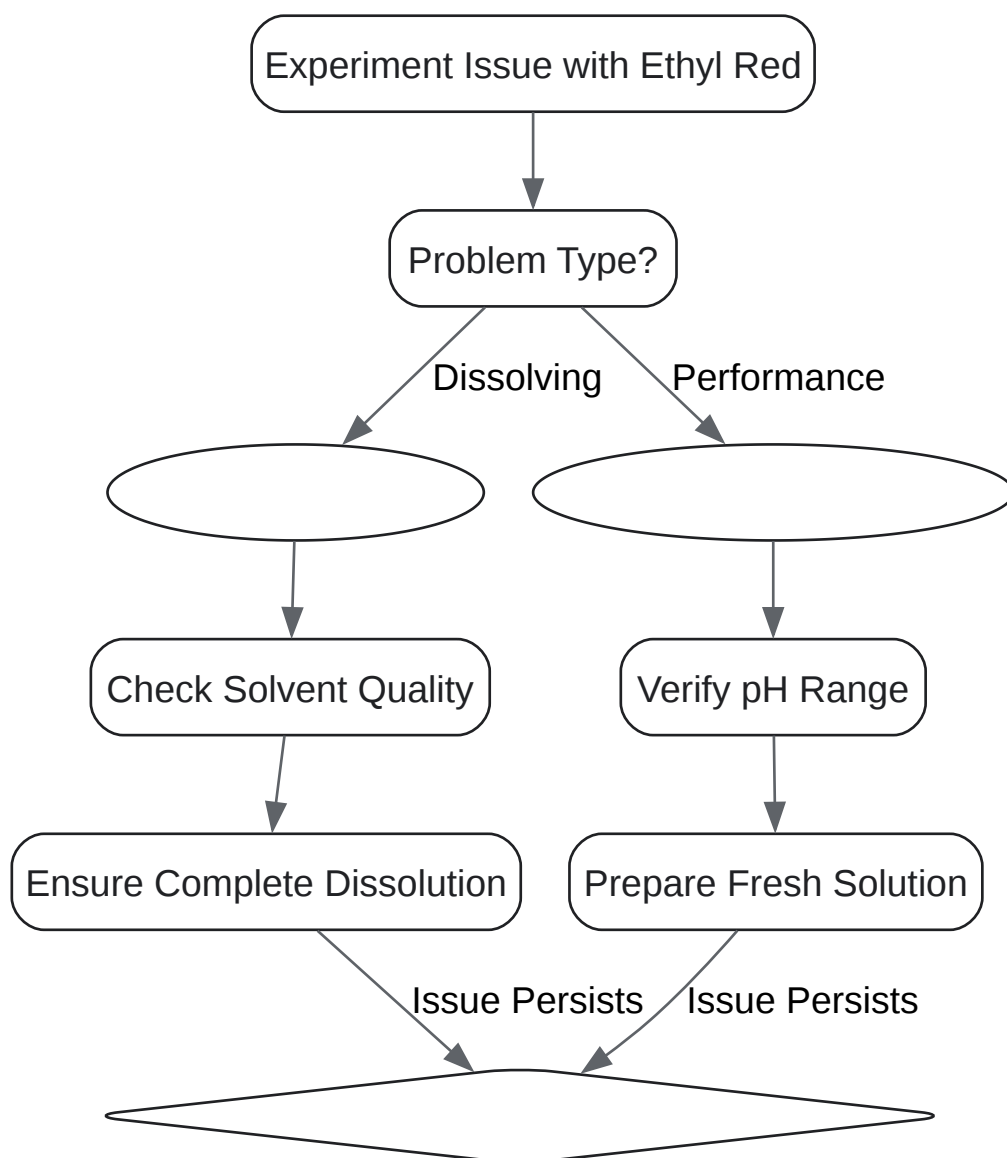
Parameter	Value	Source
Appearance	Dark red to dark purple powder	[6]
pH Transition Range	4.5 - 6.5	[6]
Color Change	Red to Yellow	[6]
Solubility in Water	Almost insoluble	
Solubility in Ethanol	Slightly soluble	
Recommended Storage	Cool, dry, well-ventilated place	[3][4][5]
Storage Temperature	Room Temperature (15-25 °C) or -20°C	[1]

Visualizations



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Caption: Workflow for receiving and storing **ethyl red** powder.



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Caption: Troubleshooting flowchart for common **ethyl red** issues.

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References

- 1. Preparation of Indicator Solutions | Pharmaguideline [pharmaguideline.com]
- 2. ETHYL RED | 76058-33-8 [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. lobachemie.com [lobachemie.com]
- 5. Preparation of Titration Indicators [dhanlaldelloyd.tripod.com]
- 6. US20070266895A1 - Aliphatic Hydrocarbon Soluble Red Dyes - Google Patents [patents.google.com]
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